

2-Acetyl-3-methylpyridine CAS number and molecular structure.

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Compound of Interest

Compound Name: 2-Acetyl-3-methylpyridine

Cat. No.: B1282197

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Technical Guide: 2-Acetyl-3-methylpyridine

CAS Number: 85279-30-7 Molecular Formula: C₈H₉NO

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Acetyl-3-methylpyridine**, alongside available information on its synthesis and safety considerations. This document is intended for researchers, scientists, and professionals in drug development and related fields.

Core Compound Information

2-Acetyl-3-methylpyridine is a pyridine derivative with a methyl group at the 3-position and an acetyl group at the 2-position. Its chemical structure and basic properties are foundational to its potential applications in chemical synthesis and research.

Molecular Structure

The molecular structure of **2-Acetyl-3-methylpyridine** is depicted below.

Caption: Molecular Structure of **2-Acetyl-3-methylpyridine**.

Physicochemical and Spectroscopic Data

Detailed experimental data for **2-Acetyl-3-methylpyridine** is limited in publicly accessible literature. The following tables summarize the available information.^{[1][2]} For context, data for

the closely related and more studied compound, 2-Acetylpyridine (CAS 1122-62-9), is provided for comparison where specific data for the 3-methyl derivative is unavailable.

Table 1: Physicochemical Properties

Property	2-Acetyl-3-methylpyridine	2-Acetylpyridine (for comparison)
CAS Number	85279-30-7[1]	1122-62-9
Molecular Formula	C ₈ H ₉ NO[1]	C ₇ H ₇ NO
Molecular Weight	135.17 g/mol [1]	121.14 g/mol
Physical Form	Liquid (at 20°C)[1]	Colorless to yellow liquid
Boiling Point	Data not available	188-189 °C
Melting Point	Data not available	8-10 °C
Density	~1 g/mL[2]	1.08 g/mL
Refractive Index	1.51[1][2]	1.521

Table 2: Spectroscopic Data Summary

Data Type	2-Acetyl-3-methylpyridine
¹ H NMR	Specific experimental data not publicly available.
¹³ C NMR	Specific experimental data not publicly available.
Mass Spectrometry	Specific experimental data not publicly available.
Infrared (IR)	Specific experimental data not publicly available.

Note: While commercial suppliers indicate the availability of spectroscopic data (NMR, HPLC, LC-MS), these spectra are not publicly disseminated.

Synthesis Protocol

A specific, detailed experimental protocol for the synthesis of **2-Acetyl-3-methylpyridine** is not readily available in the literature. However, a general approach for the synthesis of acetylpyridines can be adapted. One common method involves the acylation of a corresponding pyridine derivative. A plausible synthetic route is outlined below.



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Caption: Plausible synthetic workflow for **2-Acetyl-3-methylpyridine**.

General Experimental Protocol (Adapted)

This is a generalized protocol and would require optimization for the specific synthesis of **2-Acetyl-3-methylpyridine**.

- **Grignard Reagent Formation:** To a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), add magnesium turnings and a small crystal of iodine in anhydrous tetrahydrofuran (THF). Add a solution of 2-bromo-3-methylpyridine in anhydrous THF dropwise to initiate the reaction. The mixture is typically stirred at room temperature or gently heated to ensure the formation of the Grignard reagent, 3-methyl-2-pyridylmagnesium bromide.
- **Acylation:** Cool the solution of the Grignard reagent in an ice bath. Slowly add a solution of acetyl chloride in anhydrous THF dropwise, maintaining a low temperature to control the exothermic reaction.
- **Quenching and Work-up:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for a specified time. The reaction is then carefully quenched by the slow addition of a saturated aqueous solution of ammonium chloride.

- Extraction and Purification: The aqueous layer is extracted several times with an organic solvent such as ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The crude product is then purified, typically by column chromatography on silica gel, to yield **2-Acetyl-3-methylpyridine**.

Safety and Handling

Based on available data, **2-Acetyl-3-methylpyridine** should be handled with care in a laboratory setting.

Table 3: GHS Hazard Information

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Precautionary Measures:

- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid inhalation of vapors and contact with skin and eyes.
- Store in a cool, dry place away from incompatible materials.

Biological Activity and Applications in Drug Development

There is currently no specific information in the public domain regarding the biological activity, signaling pathway involvement, or direct applications in drug development for **2-Acetyl-3-methylpyridine**.

However, the pyridine ring and acetylpyridine scaffold are present in numerous biologically active compounds and pharmaceuticals. Pyridine derivatives are known to exhibit a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties. The introduction of substituents like the acetyl and methyl groups can significantly modulate the biological and pharmacological properties of the pyridine core.

Further research is required to elucidate the specific biological profile of **2-Acetyl-3-methylpyridine** and to explore its potential as a lead compound or intermediate in drug discovery and development.

Conclusion

2-Acetyl-3-methylpyridine is a chemical compound for which basic identifying and safety information is available. However, a comprehensive public dataset of its physicochemical properties, detailed experimental protocols for its synthesis, and its biological activities is lacking. This guide provides the currently known information and suggests a potential synthetic route. Further experimental investigation is necessary to fully characterize this compound and to assess its potential for applications in research and development, particularly in the field of medicinal chemistry.

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References

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